

cGAMP disodium structure and molecular weight

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Compound of Interest

Compound Name: cGAMP (disodium)

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Technical Whitepaper: 2'3'-cGAMP Disodium Structural Dynamics, Physicochemical Characterization, and Experimental Application Executive Summary

2'3'-cyclic GMP-AMP (2'3'-cGAMP) is the defining metazoan second messenger responsible for activating the Stimulator of Interferon Genes (STING) pathway.[1][2] Unlike its bacterial counterparts, mammalian cGAMP possesses a unique mixed phosphodiester linkage [G(2',5')pA(3',5')p] that confers high-affinity binding to the STING homodimer.

This guide focuses on the Disodium Salt form of 2'3'-cGAMP.[3] While the free acid form exists, the disodium salt is the industry standard for therapeutic research due to its superior aqueous solubility and physiological compatibility. This document details the structural specifications, handling protocols, and biological validation workflows required for high-integrity research.

Structural & Physicochemical Characterization

The biological potency of 2'3'-cGAMP relies on its specific topology. The 2'-5' linkage between guanosine and adenosine is a structural signature that distinguishes it from bacterial cyclic dinucleotides (CDNs), which typically feature canonical 3'-5' linkages. This unique geometry allows 2'3'-cGAMP to induce a conformational "lid closure" in STING, triggering downstream signaling.

2.1 Molecular Specifications (Disodium Salt)

The following data represents the theoretical anhydrous disodium salt. Note: Commercial preparations are often hydrated. Always refer to the batch-specific Certificate of Analysis (CoA) for the exact mass including water content.

Property	Specification
Chemical Name	2'3'-Cyclic guanosine monophosphate-adenosine monophosphate, disodium salt
Common Abbreviation	2'3'-cGAMP (2Na)
Molecular Formula	C ₂₀ H ₂₂ N ₁₀ O ₁₃ P ₂ Na ₂
Molecular Weight	718.37 g/mol (Anhydrous)
CAS Number	2734858-36-5 (Salt specific); 1441190-66-4 (Free acid generic)
Solubility (Water)	> 50 mg/mL (Highly Soluble)
Solubility (PBS)	> 25 mg/mL
Solubility (DMSO)	Variable/Poor (Not recommended for biological assays)
UV Absorption	λ _{max} = 256–260 nm

2.2 Structural Topology

The molecule consists of Guanosine and Adenosine linked cyclically.

- Linkage 1: Guanosine 2'-OH connects to Adenosine 5'-Phosphate (Non-canonical).[2]

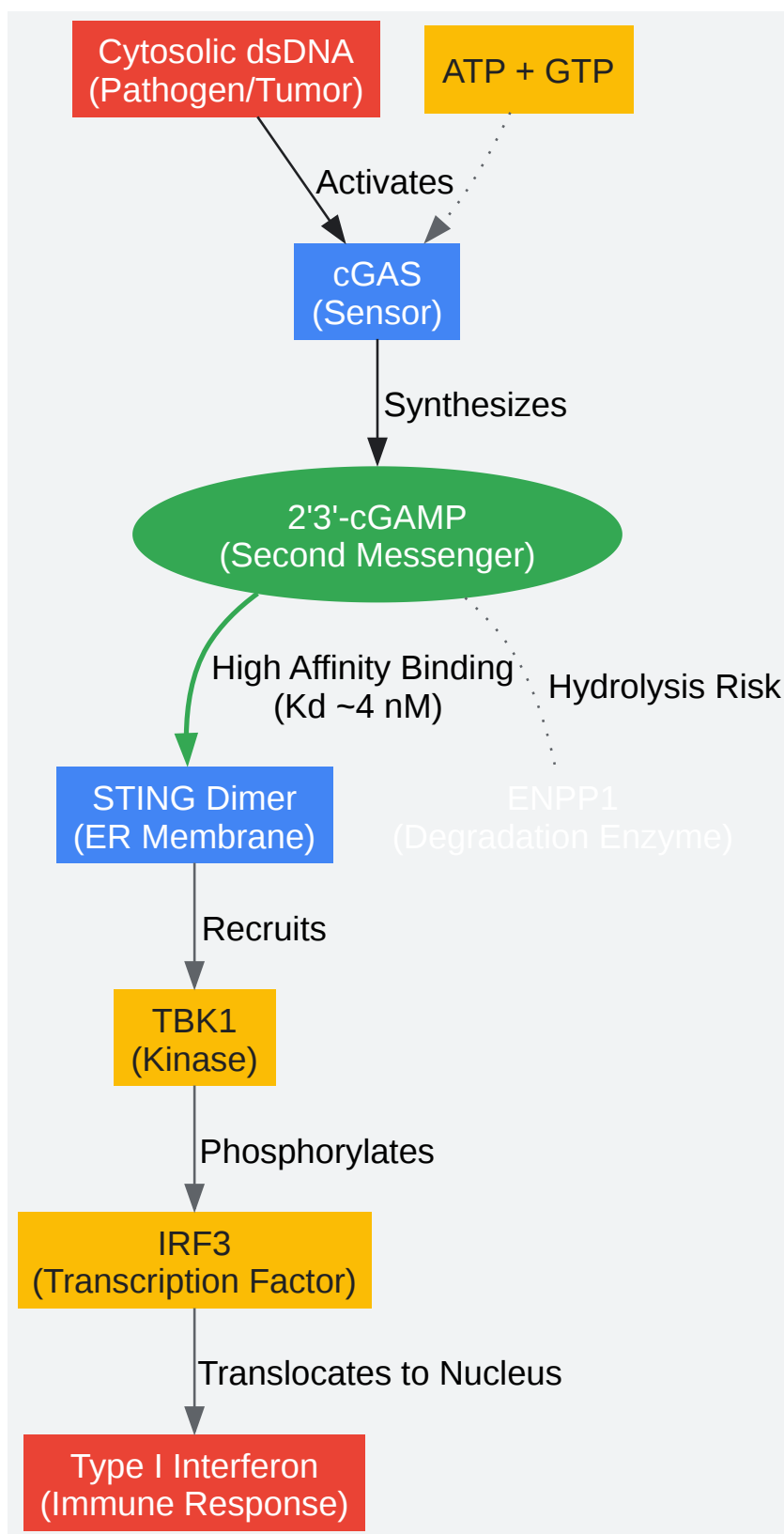
- Linkage 2: Adenosine 3'-OH connects to Guanosine 5'-Phosphate (Canonical).

Biological Mechanism: The cGAS-STING Axis[2][9]

Mechanistic understanding is a prerequisite for experimental design. Cytosolic DNA binds to cGAS (cyclic GMP-AMP synthase), activating its catalytic pocket to synthesize 2'3'-cGAMP from ATP and GTP.[1][2] This second messenger binds STING, recruiting TBK1 and IRF3 to induce Type I Interferons.[1]

3.1 Signaling Pathway Diagram

The following diagram illustrates the signal transduction cascade and the critical node where 2'3'-cGAMP intervenes.



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Figure 1: The cGAS-STING signaling cascade. 2'3'-cGAMP acts as the pivotal agonist bridging DNA sensing to immune activation.

Technical Workflow: Preparation and QC

Reliability in STING activation assays depends heavily on the integrity of the cGAMP stock. The disodium salt is hygroscopic; improper handling leads to concentration errors.

4.1 Protocol: Reconstitution & Storage

Materials:

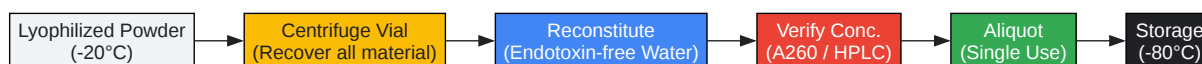
- 2'3'-cGAMP Disodium (Lyophilized)[2][3]
- Nuclease-free, Endotoxin-free water (pH 7.0–7.5)
- UV Spectrophotometer (NanoDrop)

Step-by-Step Methodology:

- Centrifugation: Before opening, briefly centrifuge the vial (5,000 x g, 30 sec) to settle the powder.
- Solvent Selection: Use Water or PBS. Avoid DMSO if possible, as solubility is inconsistent and DMSO can induce cellular artifacts in sensitive immunological assays.
- Calculation:
 - Do not assume the mass on the label is exact.
 - Target Concentration: 1 mM or 5 mM stock.
 - $\text{Volume} = (\text{Mass in mg} / \text{MW [718.37]}) \times 1000 / \text{Target mM}.$
 - Correction: Check the container label for the "Net Peptide Content" or exact mass if provided.
- Dissolution: Add the calculated volume of water. Vortex gently. The solution should be clear and colorless immediately.

- Quality Control (Concentration Verification):
 - Measure A260.[4]
 - Use the Molar Extinction Coefficient (ϵ) $\approx 25,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ (at pH 7.5).[4]
 - Concentration (M) = A260 / 25,000.
- Aliquot & Storage:
 - Aliquot into single-use volumes (e.g., 10–50 μL) to avoid freeze-thaw cycles.
 - Store at -20°C (stable for 6–12 months) or -80°C (stable for >1 year).

4.2 QC & Handling Workflow Diagram



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Figure 2: Standard Operating Procedure for cGAMP reconstitution and storage to ensure experimental reproducibility.

Experimental Considerations

5.1 In Vitro Delivery

2'3'-cGAMP is a negatively charged dinucleotide and does not passively cross the cell membrane efficiently.

- Direct Addition: Requires high concentrations (10–100 μM) to observe effect, relying on specific transporters (e.g., SLC19A1).
- Digitonin Permeabilization: The gold standard for cytosolic delivery. Cells are briefly treated with digitonin (5–10 $\mu\text{g}/\text{mL}$) in the presence of cGAMP to allow direct cytosolic access.
- Liposomal Transfection: Reagents like Lipofectamine can complex with cGAMP for delivery, though efficiency varies.

5.2 Stability Risks (ENPP1)

Researchers must be aware of ENPP1 (Ectonucleotide Pyrophosphatase/Phosphodiesterase 1), an extracellular enzyme that hydrolyzes 2'3'-cGAMP.

- Risk: If adding cGAMP directly to culture media containing serum (which may contain ENPP1), degradation can occur before uptake.
- Mitigation: Use serum-free media during the pulse phase or add an ENPP1 inhibitor if studying long-term extracellular exposure.

References

- Zhang, X., et al. (2013). Cyclic GMP-AMP containing mixed phosphodiester linkages is an endogenous high-affinity ligand for STING.[1] *Molecular Cell*.
- Ablasser, A., et al. (2013). cGAS produces a 2'-5'-linked cyclic dinucleotide second messenger that activates STING.[5] *Nature*.
- Gao, P., et al. (2013). Cyclic [G(2',5')pA(3',5')p] is the metazoan second messenger produced by DNA-activated cyclic GMP-AMP synthase. *Cell*.
- Li, L., et al. (2014). Hydrolysis of 2'3'-cGAMP by ENPP1 and design of nonhydrolyzable analogs. *Nature Chemical Biology*.
- Cayman Chemical. 2'3'-cGAMP (sodium salt) Product Information.
- Cell Signaling Technology. 2',3'-cGAMP (sodium salt) Datasheet.

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Sources

- 1. apexbt.com [apexbt.com]

- [2. creative-diagnostics.com \[creative-diagnostics.com\]](https://www.creative-diagnostics.com)
- [3. 2'3'-cGAMP \(sodium salt\) | Cell Signaling Technology \[cellsignal.com\]](https://www.cellsignal.com)
- [4. jenabioscience.com \[jenabioscience.com\]](https://www.jenabioscience.com)
- [5. c\[G\(2',5'\)pA\(3',5'\)p\] / 2'3'-cGAMP BIOLOG Life Science Institute \[biolog.de\]](https://www.biolog.de)
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